

handling and storage guidelines for N-(3-acetylphenyl)propanamide

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Compound of Interest

Compound Name: *N*-(3-acetylphenyl)propanamide

Cat. No.: B186068

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Application Notes & Protocols: N-(3-acetylphenyl)propanamide

A Comprehensive Guide to Safe Handling, Storage, and Use

Abstract

This document provides a detailed guide for the safe handling and optimal storage of **N-(3-acetylphenyl)propanamide**, a key intermediate in pharmaceutical research and drug development. As the toxicological properties of this compound have not been fully investigated, it is imperative that researchers treat it as a substance with potential hazards.[1] The protocols herein are synthesized from established best practices for handling fine chemicals, aromatic ketones, and amides, ensuring scientific integrity and personnel safety.[2][3][4] This guide is intended for researchers, laboratory technicians, and drug development professionals.

Compound Identification and Physicochemical Properties

N-(3-acetylphenyl)propanamide is an organic compound featuring both an amide and an aromatic ketone functional group. These groups dictate its chemical reactivity, potential incompatibilities, and storage requirements. Understanding these fundamental properties is the first step toward safe and effective use.

Property	Value	Source
IUPAC Name	N-(3-acetylphenyl)propanamide	PubChem
Molecular Formula	C ₁₁ H ₁₃ NO ₂	PubChem[5]
Molecular Weight	191.23 g/mol	PubChem[5]
CAS Number	134919-89-0	Vendor Data
Appearance	White to off-white solid (typical)	Vendor Data
Predicted XLogP3-AA	1.5	PubChem[5]
Predicted H-Bond Donor Count	1	PubChem
Predicted H-Bond Acceptor Count	2	PubChem[5]

Hazard Assessment and Safety Precautions

Given the lack of comprehensive toxicological data, **N-(3-acetylphenyl)propanamide** must be handled as a particularly hazardous substance.[2] The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion. The functional groups suggest potential for irritation upon contact.[1]

Inferred GHS Classification:

- Acute Toxicity, Oral (Category 4) - Harmful if swallowed.
- Skin Irritation (Category 2) - Causes skin irritation.[1]
- Eye Irritation (Category 2A) - Causes serious eye irritation.[1]
- Specific Target Organ Toxicity - Single Exposure (Category 3) - May cause respiratory irritation.

Personal Protective Equipment (PPE)

A substance-specific risk assessment is required, but the following PPE is mandatory as a baseline for handling this compound.

- **Eye and Face Protection:** Wear chemical safety goggles and/or a face shield conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1] This is critical to prevent contact with airborne powder or splashes of solutions.
- **Skin Protection:** A fully buttoned lab coat, closed-toe shoes, and chemically resistant gloves (e.g., nitrile) are required.[6] Gloves must be inspected before use and removed using the proper technique to avoid skin contact.[4] Contaminated clothing should be removed and washed before reuse.[7]
- **Respiratory Protection:** All handling of the solid compound must be performed in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of dust.[6] If a fume hood is not available, a NIOSH-approved respirator with a particulate filter is necessary.

Safe Handling Protocols

Adherence to standard laboratory practices is crucial. This includes washing hands thoroughly after handling, and prohibiting eating, drinking, or smoking in the laboratory area.[6]

Protocol for Weighing and Dispensing Solid Compound

Causality: The objective of this protocol is to accurately weigh the compound while minimizing the generation of airborne dust and preventing cross-contamination.

- **Preparation:** Designate a specific area for weighing, preferably on a non-porous surface inside a chemical fume hood.
- **Equipment:** Use an analytical balance, anti-static weigh boats or glassine paper, and spatulas dedicated to this compound.
- **Procedure:** a. Place the weigh boat on the balance and tare the instrument. b. Carefully transfer the desired amount of **N-(3-acetylphenyl)propanamide** from its storage container to the weigh boat using a clean spatula. Avoid any abrupt movements that could generate dust. c. Once the target weight is achieved, securely close the primary storage container. d.

Record the weight in your laboratory notebook. e. Proceed immediately to the next step (e.g., solution preparation) to minimize the time the powdered compound is exposed.

- Cleanup: Decontaminate the spatula and the weighing area. Dispose of the weigh boat in the designated solid chemical waste container.[6]

Protocol for Solution Preparation

Causality: This protocol ensures the compound is fully dissolved in a suitable solvent while maintaining user safety.

- Solvent Selection: Choose an appropriate solvent based on experimental requirements (e.g., DMSO, DMF, Ethanol). Perform a small solubility test if necessary.
- Procedure: a. Add the weighed **N-(3-acetylphenyl)propanamide** to a suitable flask or vial. b. Working inside a fume hood, add the desired volume of solvent to the vessel. c. Cap the vessel securely and mix by vortexing or magnetic stirring until the solid is completely dissolved. Gentle heating or sonication may be applied if required, but this should be done with caution in a well-ventilated area. d. Clearly label the vessel with the compound name, concentration, solvent, and date of preparation.

Storage Guidelines

Proper storage is essential to maintain the integrity and shelf-life of **N-(3-acetylphenyl)propanamide** and to prevent hazardous reactions.[3]

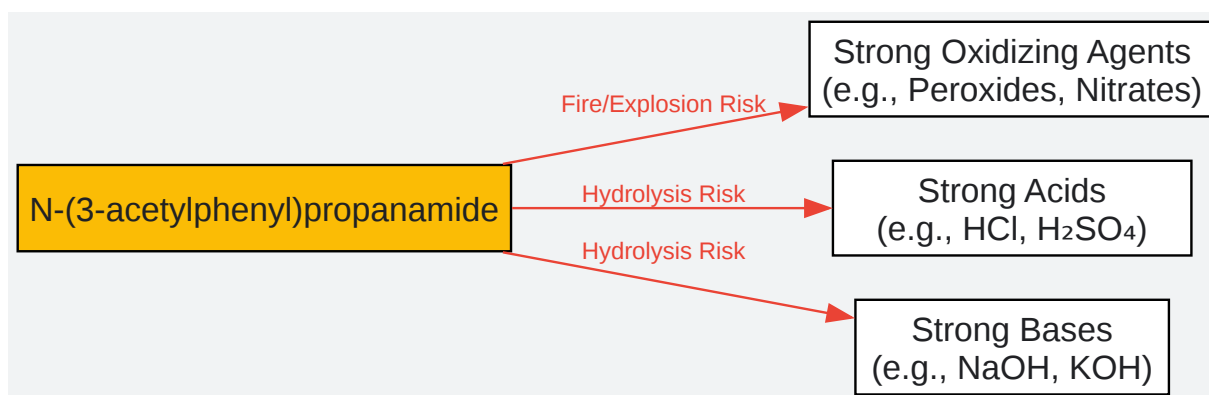
Recommended Storage Conditions

The compound should be stored in its original, tightly sealed container.[8]

Parameter	Condition	Justification
Temperature	2-8°C (Refrigerated)	Low temperatures slow potential degradation pathways. For flammable solutions, use only laboratory-grade or explosion-proof refrigerators.[9][10]
Atmosphere	Dry, Inert (e.g., Argon or Nitrogen)	The amide functionality can be susceptible to hydrolysis. Storage in a desiccator or under an inert atmosphere is recommended for long-term stability.
Light	Protect from light	Aromatic ketones can be light-sensitive. Store in an amber vial or in a dark cabinet to prevent photochemical degradation.
Location	Secure, designated chemical storage cabinet	Store away from direct sunlight and sources of heat.[3] Do not store on the floor or above eye level.[3]

Chemical Incompatibility

Storing incompatible chemicals together can lead to dangerous reactions, such as the generation of toxic gases or fires.[8] **N-(3-acetylphenyl)propanamide** must be physically segregated from the following chemical classes.[3]



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Caption: Chemical incompatibility map for **N-(3-acetylphenyl)propanamide**.

Spill and Emergency Procedures

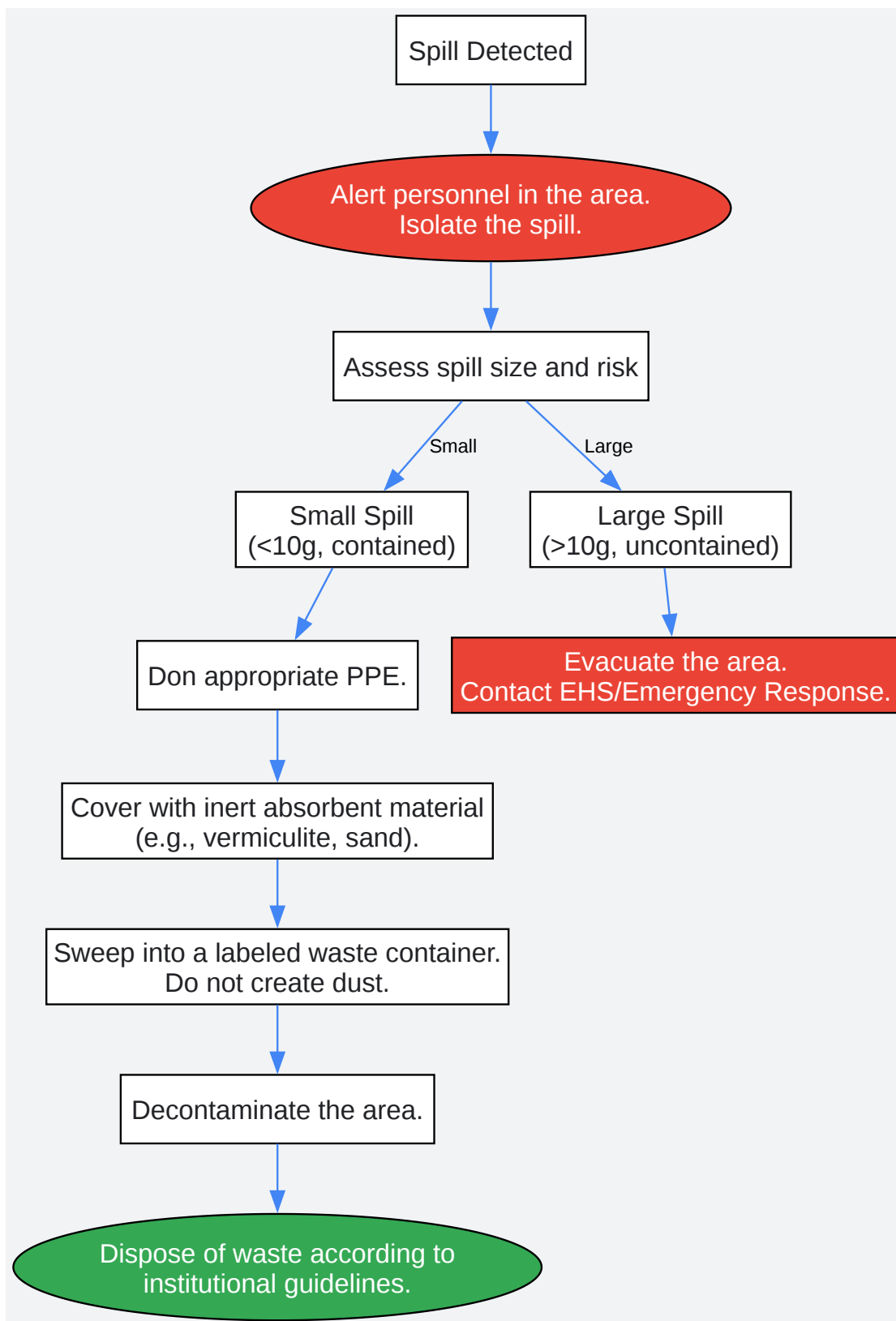
Immediate and appropriate action is critical in the event of a spill or exposure. Ensure eyewash stations and safety showers are close to the workstation.[1]

Exposure Response

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing. Seek medical attention if irritation develops or persists.[1]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention.[7]

Spill Response Workflow

This workflow provides a logical sequence of actions for handling a chemical spill.



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Caption: Decision workflow for responding to a chemical spill.

Waste Disposal

All waste, including unused compound and contaminated consumables (gloves, weigh boats, paper towels), must be collected in a clearly labeled, sealed, and appropriate hazardous waste container.[6] Disposal must be carried out in accordance with all local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.[6]

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